

FPI-1523 sodium stability and storage condition optimization

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Compound of Interest

Compound Name: FPI-1523 sodium

Cat. No.: B10861215

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Technical Support Center: FPI-1523 Sodium

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides guidance on the stability and optimal storage conditions for **FPI-1523 sodium**. The information is designed to help you mitigate common issues and ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **FPI-1523 sodium**?

A1: For optimal stability, solid **FPI-1523 sodium** should be stored under controlled conditions. It is recommended to keep it in a sealed container, protected from moisture and direct sunlight. Long-term storage at -20°C is advisable for maintaining its integrity for up to three years. For shorter periods, storage at 4°C is acceptable.

Q2: How should I store **FPI-1523 sodium** in solution?

A2: Once dissolved, the stability of **FPI-1523 sodium** is dependent on the solvent and storage temperature. For aqueous stock solutions, it is recommended to store them at -80°C for up to six months or at -20°C for up to one month.^[1] To prevent degradation, it is crucial to use sealed containers and avoid repeated freeze-thaw cycles.

Q3: What is the stability of **FPI-1523 sodium**'s parent compound, Avibactam, in solution?

A3: Studies on Avibactam, the parent compound of FPI-1523, in a 0.9% sodium chloride solution have shown that its degradation remains below 5% for 10 to 14 days when stored under refrigeration at 2°C–8°C.[2] When stored for 14 days at 2°C–8°C followed by 24 hours at 32°C, the remaining Avibactam was between 83.2% and 93.1%.[3]

Q4: What general precautions should I take when handling **FPI-1523 sodium**?

A4: **FPI-1523 sodium** is sensitive to moisture. Therefore, it is important to handle the compound in a dry and well-ventilated area. Use tightly sealed containers for storage.

Troubleshooting Guide

Issue 1: I am observing unexpected degradation of my **FPI-1523 sodium** sample.

Possible Cause	Troubleshooting Step
Improper Storage	Verify that the storage conditions for both solid and solution forms of FPI-1523 sodium align with the recommended guidelines (see FAQs). Ensure containers are properly sealed to prevent moisture absorption.
Contaminated Solvent	Use high-purity, anhydrous solvents for preparing solutions. Ensure that the solvents have not been exposed to conditions that could lead to contamination.
Repeated Freeze-Thaw Cycles	Aliquot stock solutions into smaller, single-use volumes to avoid repeated freezing and thawing, which can accelerate degradation.
Exposure to Light	Protect solutions from direct exposure to light by using amber vials or by wrapping containers in aluminum foil.

Issue 2: My experimental results with **FPI-1523 sodium** are inconsistent.

Possible Cause	Troubleshooting Step
Inaccurate Concentration of Stock Solution	Re-verify the concentration of your stock solution. If possible, use a freshly prepared solution for critical experiments.
Degradation During Experiment	Minimize the time that FPI-1523 sodium solutions are kept at room temperature during experimental setup. Prepare solutions immediately before use if possible.
pH of the Experimental Buffer	The stability of FPI-1523 sodium may be pH-dependent. Ensure that the pH of your experimental buffer is controlled and consistent across experiments.

Data on Storage and Stability

The following tables summarize the recommended storage conditions for **FPI-1523 sodium** and the stability of its parent compound, Avibactam.

Table 1: Recommended Storage Conditions for **FPI-1523 Sodium**

Form	Storage Temperature	Duration	Key Considerations
Solid	Room Temperature (Continental US)	Short-term	May vary elsewhere.
Solid	4°C	Mid-term	Sealed storage, away from moisture. [1] [2]
Solid	-20°C	Up to 3 years	Keep away from direct sunlight and moisture.
In Solvent	-20°C	Up to 1 month	Sealed storage, away from moisture. [1]
In Solvent	-80°C	Up to 6 months	Sealed storage, away from moisture. [1]

Table 2: Stability Data for Avibactam Sodium in 0.9% Sodium Chloride Solution

Storage Condition	Time	Remaining Avibactam (%)
Refrigerated (2°C–8°C)	10-14 days	> 95%
14 days refrigerated (2°C–8°C) then 24 hours at 32°C	15 days	83.2% - 93.1%
Room Temperature	12 hours	Stable
Refrigerated (2°C–8°C) after reconstitution and dilution	24 hours	Stable

Experimental Protocols

Protocol 1: Forced Degradation Study of **FPI-1523 Sodium**

This protocol outlines a general procedure for conducting a forced degradation study to assess the stability of **FPI-1523 sodium** under various stress conditions.

1. Materials:

- **FPI-1523 sodium**
- High-purity water
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- HPLC-grade acetonitrile and methanol
- Phosphate buffer
- UV-Vis spectrophotometer or HPLC system

2. Sample Preparation:

- Prepare a stock solution of **FPI-1523 sodium** in high-purity water at a known concentration (e.g., 1 mg/mL).

3. Stress Conditions:

- Acid Hydrolysis: Mix the stock solution with an equal volume of 0.1 M HCl. Incubate at 60°C for 24 hours.
- Base Hydrolysis: Mix the stock solution with an equal volume of 0.1 M NaOH. Incubate at 60°C for 24 hours.
- Oxidative Degradation: Mix the stock solution with an equal volume of 3% H₂O₂. Store at room temperature, protected from light, for 24 hours.
- Thermal Degradation: Incubate the solid **FPI-1523 sodium** at 80°C for 48 hours. Also, incubate the stock solution at 60°C for 48 hours.
- Photolytic Degradation: Expose the solid and stock solution to UV light (254 nm) for 48 hours.

4. Analysis:

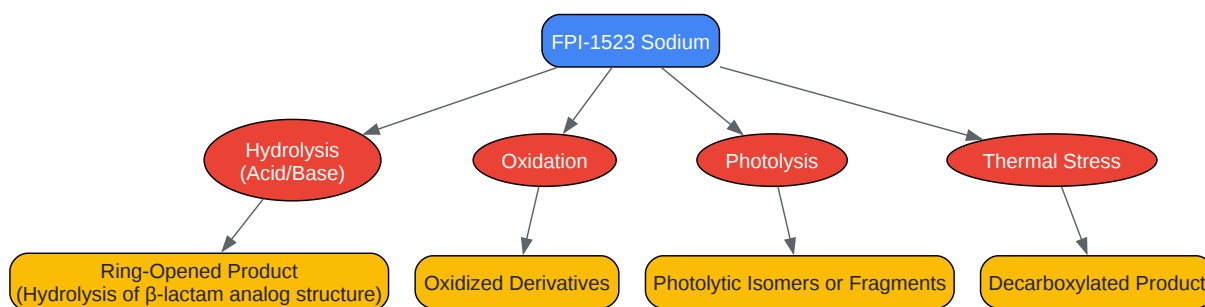
- After the incubation period, neutralize the acidic and basic samples.
- Dilute all samples to a suitable concentration for analysis.
- Analyze the samples using a stability-indicating HPLC method. A reverse-phase C18 column with a gradient elution of acetonitrile and phosphate buffer is a common starting point. Monitor the elution profile at a suitable wavelength (e.g., determined by UV-Vis scan).
- Calculate the percentage of degradation by comparing the peak area of the intact **FPI-1523 sodium** in the stressed samples to that of an unstressed control sample.

Visualizations



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Caption: Troubleshooting workflow for **FPI-1523 sodium** stability issues.



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Caption: Plausible degradation pathways for **FPI-1523 sodium**.

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